

An In-depth Technical Guide on the Endogenous Function of Gibberellins in Plants

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Compound of Interest

Compound Name: *Liberine*

Cat. No.: *B571247*

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Introduction

Gibberellins (GAs) are a large family of tetracyclic diterpenoid plant hormones that play a crucial role in regulating various aspects of plant growth and development.^{[1][2]} First discovered in the 1920s by Japanese scientists studying the "bakanae" or "foolish seedling" disease of rice, which caused excessive elongation, gibberellins were later identified as endogenous regulators in plants.^{[1][3][4][5]} Over 130 different gibberellins have been identified from plants, fungi, and bacteria, although only a few are biologically active.^[2] This guide provides a comprehensive overview of the endogenous functions of gibberellins, their signaling pathways, and the experimental methodologies used to study them, tailored for researchers, scientists, and drug development professionals.

Core Functions of Gibberellins

Gibberellins are involved in a wide array of developmental processes throughout the lifecycle of a plant. Their primary functions include:

- **Stem Elongation:** GAs are renowned for their role in promoting stem and internode elongation.^{[1][2]} They stimulate both cell division and cell elongation to produce taller plants.^[6]
- **Seed Germination:** Gibberellins are critical for breaking seed dormancy and promoting germination.^{[1][6][7]} They stimulate the production of hydrolytic enzymes, such as α -

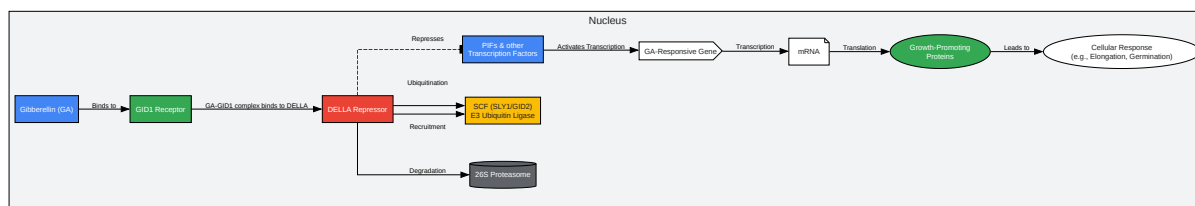
amylase, which break down stored food reserves in the seed to nourish the growing embryo.

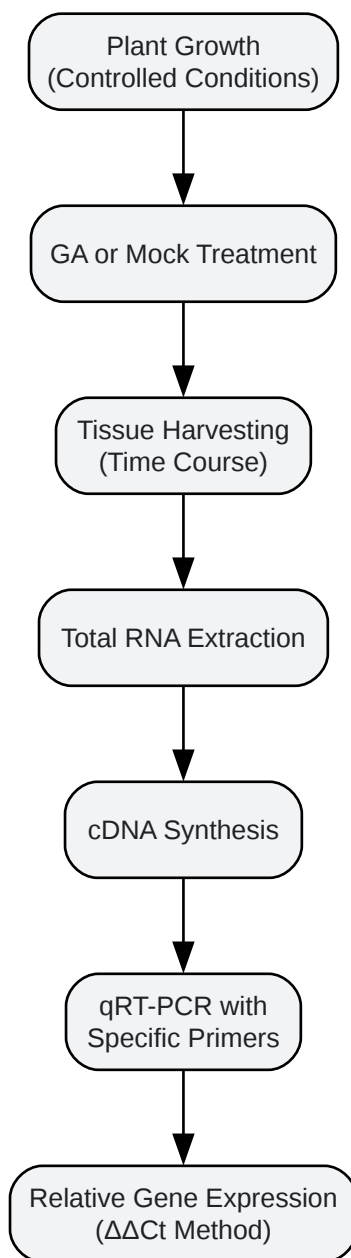
[2][5][6]

- **Flowering and Fruit Development:** GAs can influence the transition from the vegetative to the reproductive phase, promoting flowering in many plant species.[1][2][3][4] They also play a role in fruit set and development, often in conjunction with another plant hormone, auxin.[7]
- **Pollen Development and Tube Growth:** Gibberellins are essential for pollen maturation and the successful growth of the pollen tube, which is necessary for fertilization.

Gibberellin Signaling Pathway

The canonical gibberellin signaling pathway operates through a derepression mechanism. In the absence of GA, a class of transcriptional regulators known as DELLA proteins act as repressors of GA-responsive genes, thereby inhibiting growth. When bioactive GA is present, it binds to its nuclear receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1). This GA-GID1 complex then interacts with the DELLA proteins. This interaction leads to the polyubiquitination of DELLA proteins by an SCF E3 ubiquitin ligase complex (containing SLY1 or GID2 as the F-box protein) and their subsequent degradation by the 26S proteasome. The degradation of DELLA repressors allows for the expression of GA-responsive genes, leading to various growth and developmental responses.





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